

PNU-22394 Hydrochloride: A Guide to Sourcing, Purchasing, and Research Applications

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Compound of Interest

Compound Name: PNU-22394 hydrochloride

Cat. No.: B1662309

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive application notes and protocols for the sourcing, purchasing, and research use of **PNU-22394 hydrochloride**, a potent 5-HT₂C agonist and partial 5-HT₂A/5-HT₂B agonist.

Sourcing and Purchasing PNU-22394 Hydrochloride

PNU-22394 hydrochloride is available from several reputable suppliers of research chemicals. When sourcing this compound, it is crucial to obtain a Certificate of Analysis (CoA) to verify its identity, purity, and quality. Key parameters to consider include:

- **Purity:** Look for a purity of $\geq 95\%$, with many suppliers offering $\geq 99\%$ as determined by High-Performance Liquid Chromatography (HPLC).
- **Formulation:** The compound is typically supplied as a solid hydrochloride salt.
- **Storage:** **PNU-22394 hydrochloride** should be stored at -20°C in a sealed container, away from moisture. Stock solutions in solvents like DMSO can be stored at -80°C for up to six months.

Table 1: Supplier Information for **PNU-22394 Hydrochloride**

Supplier	Catalog Number	Purity	Formulation	Storage
MedChemExpress	HY-101530A	≥99%	Solid	-20°C
Cayman Chemical	17955	≥95%	Solid	-20°C
Santa Cruz Biotechnology	sc-203503	Not specified	Solid	-20°C
AbMole BioScience	M7148	Not specified	Solid	-20°C (powder)

Note: Tocris Bioscience has withdrawn **PNU-22394 hydrochloride** from sale for commercial reasons.[\[1\]](#)

Chemical and Physical Properties

A thorough understanding of the chemical and physical properties of **PNU-22394 hydrochloride** is essential for proper handling, storage, and experimental design.

Table 2: Chemical and Physical Data for **PNU-22394 Hydrochloride**

Property	Value	Reference
Chemical Name	1,2,3,4,5,6-Hexahydro-6-methyl-azepino[4,5-b]indole hydrochloride	[1]
Molecular Formula	C ₁₃ H ₁₆ N ₂ ·HCl	[1]
Molecular Weight	236.74 g/mol	[1]
CAS Number	15923-42-9	[1]
Appearance	White to off-white solid	[2]
Solubility	DMSO: ≥10 mg/mL, Water: Sparingly soluble	[3]

Biological Activity and Mechanism of Action

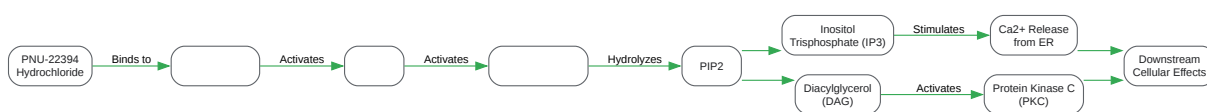
PNU-22394 hydrochloride is a non-selective serotonin receptor agonist with high affinity for the 5-HT₂ subfamily of receptors. Its primary mechanism of action involves the activation of Gq/11 protein-coupled signaling pathways.

Table 3: Receptor Binding and Functional Activity of **PNU-22394 Hydrochloride**

Receptor Subtype	Binding Affinity (K _i , nM)	Functional Activity	EC ₅₀ (nM)	Reference
5-HT _{2C}	18	Agonist	7.7 (Fluo-4/Ca ²⁺ Assay), 120 (IP-One Assay)	[1][2]
5-HT _{2A}	18	Partial Agonist	23 (Fluo-4/Ca ²⁺ Assay), 210 (IP-One Assay)	[1][2]
5-HT _{2B}	66	Partial Agonist	-	[1]

Signaling Pathways

Activation of 5-HT₂ receptors by **PNU-22394 hydrochloride** initiates a cascade of intracellular events. The canonical pathway involves the activation of phospholipase C (PLC), leading to the production of inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of intracellular calcium (Ca²⁺), while DAG activates protein kinase C (PKC).



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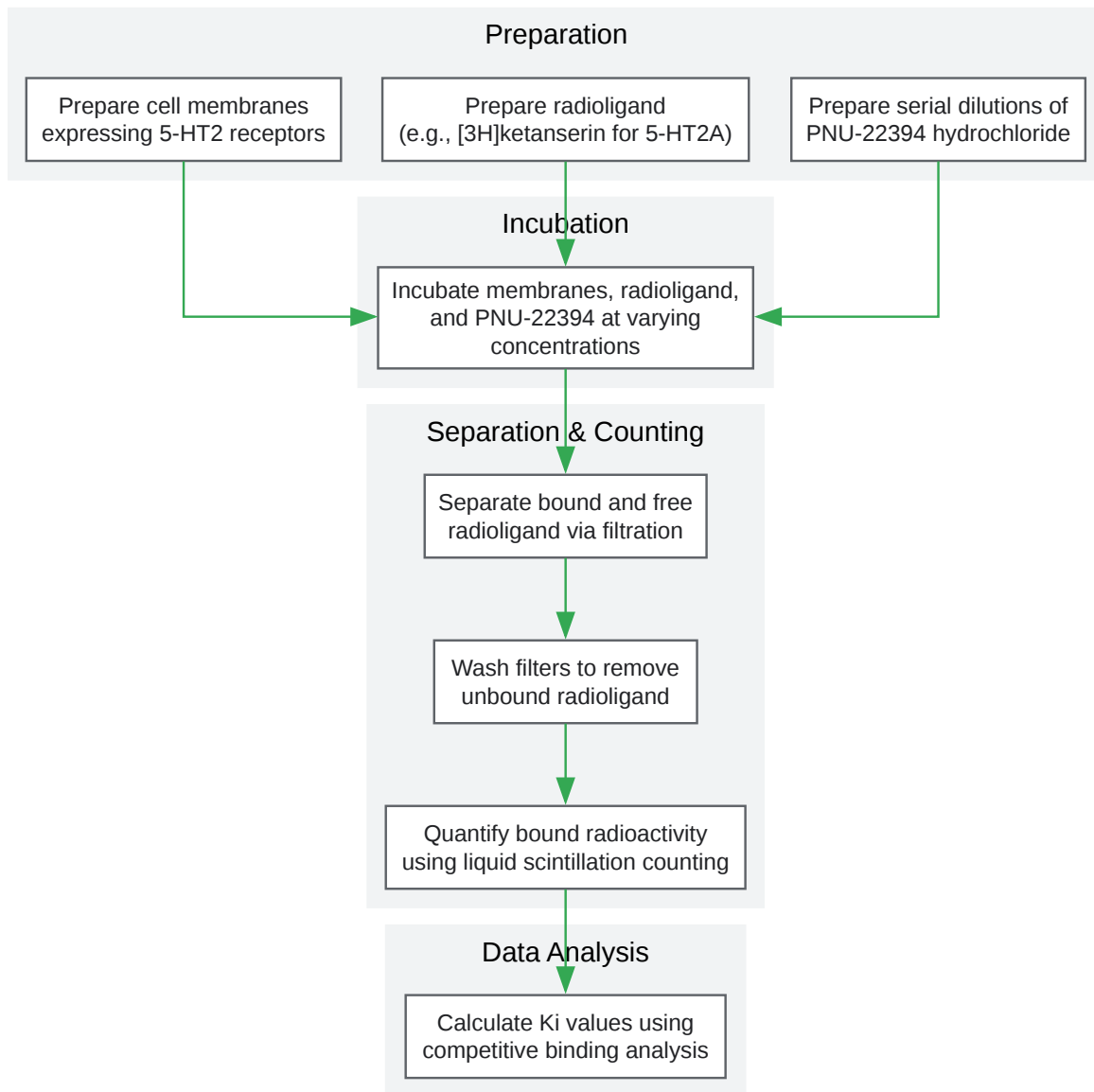
PNU-22394 Hydrochloride Signaling Pathway

Experimental Protocols

The following protocols are provided as a guide for in vitro and in vivo studies using **PNU-22394 hydrochloride**. Researchers should optimize these protocols for their specific experimental conditions.

In Vitro Assays

This protocol is designed to determine the binding affinity of **PNU-22394 hydrochloride** for 5-HT₂ receptors.



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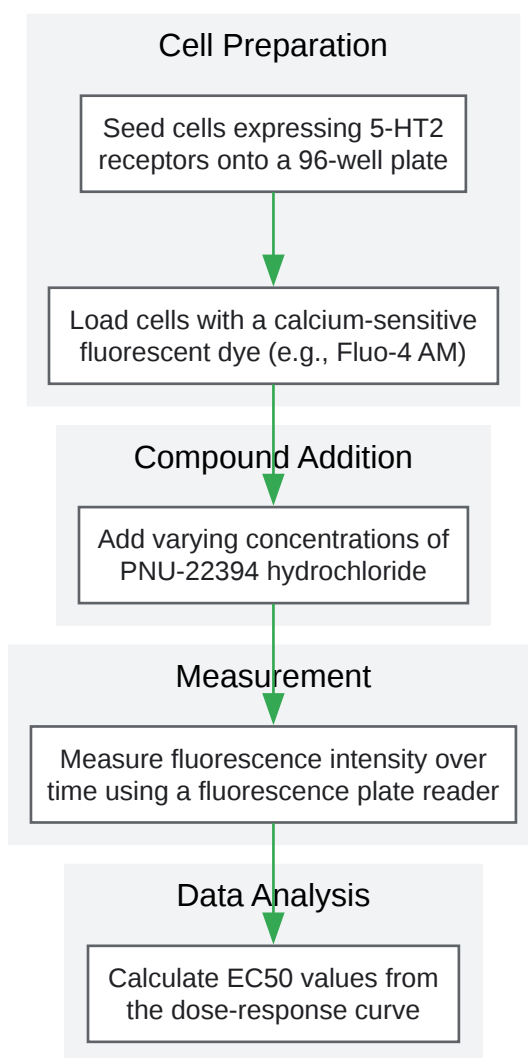
Receptor Binding Assay Workflow

Methodology:

- **Membrane Preparation:** Prepare cell membranes from a cell line stably expressing the human 5-HT₂A, 5-HT₂B, or 5-HT₂C receptor.

- **Binding Reaction:** In a 96-well plate, combine the cell membranes, a specific radioligand (e.g., [^3H]ketanserin for 5-HT_{2A}, [^3H]LSD for 5-HT_{2B/2C}), and varying concentrations of **PNU-22394 hydrochloride**.
- **Incubation:** Incubate the reaction mixture at room temperature for a specified time (e.g., 60 minutes) to reach equilibrium.
- **Filtration:** Rapidly filter the reaction mixture through a glass fiber filter to separate the membrane-bound radioligand from the free radioligand.
- **Washing:** Wash the filters with ice-cold buffer to remove non-specifically bound radioligand.
- **Scintillation Counting:** Place the filters in scintillation vials with scintillation cocktail and quantify the radioactivity using a liquid scintillation counter.
- **Data Analysis:** Determine the IC₅₀ value (the concentration of **PNU-22394 hydrochloride** that inhibits 50% of specific radioligand binding) and calculate the K_i value using the Cheng-Prusoff equation.

This protocol measures the functional potency of **PNU-22394 hydrochloride** by detecting changes in intracellular calcium levels.



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Calcium Imaging Assay Workflow

Methodology:

- **Cell Culture:** Culture a suitable cell line (e.g., HEK293 or CHO) stably expressing the desired 5-HT₂ receptor subtype in a 96-well black-walled, clear-bottom plate.
- **Dye Loading:** Load the cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) according to the manufacturer's instructions.
- **Compound Addition:** Add varying concentrations of **PNU-22394 hydrochloride** to the wells.

- **Fluorescence Measurement:** Immediately measure the change in fluorescence intensity over time using a fluorescence microplate reader.
- **Data Analysis:** Plot the peak fluorescence response against the logarithm of the **PNU-22394 hydrochloride** concentration to generate a dose-response curve and determine the EC₅₀ value.

In Vivo Assays

This protocol is based on the known anorexigenic effects of 5-HT_{2C} receptor agonists.

Methodology:

- **Animal Acclimation:** Acclimate male rats to individual housing and a regular light-dark cycle. Provide ad libitum access to food and water.
- **Fasting:** Fast the animals for a predetermined period (e.g., 18 hours) with free access to water.
- **Drug Administration:** Administer **PNU-22394 hydrochloride** (e.g., via subcutaneous injection) at various doses. A vehicle control group should be included.
- **Food Presentation:** At a set time after drug administration, present a pre-weighed amount of food to each animal.
- **Measurement:** Measure food intake at regular intervals (e.g., 1, 2, 4, and 24 hours) by weighing the remaining food.
- **Data Analysis:** Compare the food intake between the **PNU-22394 hydrochloride**-treated groups and the vehicle control group.

This protocol evaluates the potential analgesic effects of **PNU-22394 hydrochloride**.^[3]

Methodology:

- **Induction of Neuropathic Pain:** Induce neuropathic pain in mice using a model such as the one induced by oxaliplatin.^[3]

- Drug Administration: Administer **PNU-22394 hydrochloride** (e.g., 30 mg/kg) or vehicle to the mice.[3]
- Behavioral Testing: Assess pain responses using tests such as the cold plate test (measuring licking latency) and the paw pressure test (measuring paw withdrawal threshold).[3]
- Data Analysis: Compare the pain response thresholds between the drug-treated and vehicle-treated groups.

Conclusion

PNU-22394 hydrochloride is a valuable research tool for investigating the role of 5-HT₂ receptors in various physiological and pathological processes. Careful consideration of its sourcing, handling, and experimental application, as outlined in these notes, will contribute to the generation of reliable and reproducible data. Researchers are encouraged to consult the primary literature for more detailed and specific experimental protocols relevant to their area of interest.

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References

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